

An In-depth Technical Guide to Pelirine: Molecular Structure and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pelirine*

Cat. No.: *B15589895*

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Abstract

Pelirine is a naturally occurring alkaloid compound found in plants of the Rauwolfia genus, notably Rauwolfia perakensis and Rauwolfia verticillata. This technical guide provides a comprehensive overview of the current knowledge on **pelirine**, focusing on its molecular structure, chemical properties, and reported biological activities. Due to the limited availability of detailed public data, this document summarizes the established information and outlines general experimental methodologies relevant to its study.

Molecular Structure

The systematic IUPAC name for **pelirine** is 15-ethylidene-18-(hydroxymethyl)-6-methoxy-17-methyl-10,17-diazatetracyclo[12.3.1.0^{3,11}.0^{4,9}]octadeca-3(11),4(9),5,7-tetraen-12-one. Its molecular structure is characterized by a complex tetracyclic framework containing nitrogen atoms, a methoxy group, a hydroxymethyl group, and an ethylidene substituent.

Molecular Formula: C₂₁H₂₆N₂O₃[1]

Molecular Weight: 354.45 g/mol [1]

CAS Number: 30435-26-8[1]

Canonical SMILES: CC=C1CN(C2CC3=C(C(=O)CC1C2CO)NC4=C3C=C(C=C4)OC)C

A 2D representation of the molecular structure can be generated from the IUPAC name or SMILES string.

Chemical and Physical Properties

A summary of the known and predicted physicochemical properties of **pelirine** is presented in Table 1. **Pelirine** is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

Property	Value	Source
Melting Point	130-131 °C	ChemicalBook
Boiling Point (Predicted)	540.6 ± 50.0 °C	BOC Sciences
Density (Predicted)	1.240 ± 0.06 g/cm ³	BOC Sciences
UV Absorption Maximum (in EtOH)	328 nm	ChemicalBook

Table 1: Physicochemical Properties of **Pelirine**

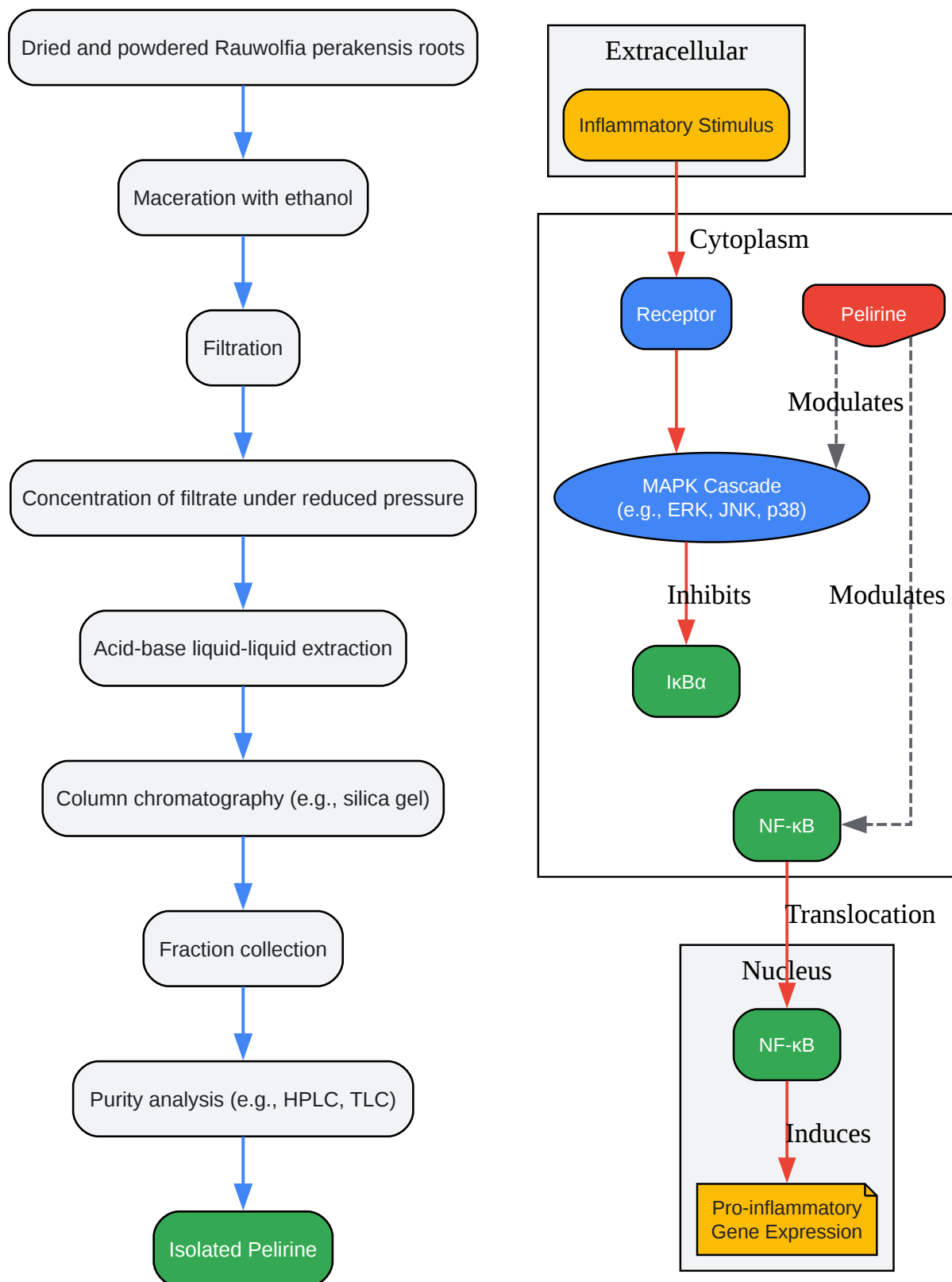
Experimental Protocols

Detailed experimental protocols for the analysis and extraction of **pelirine** are not extensively documented in publicly accessible literature. However, based on general practices for alkaloid chemistry, the following methodologies are outlined.

Extraction and Isolation from *Rauwolfia perakensis*

A general procedure for the extraction of alkaloids from *Rauwolfia* species can be adapted for **pelirine**.

Workflow for Alkaloid Extraction

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References

- 1. CAS 30435-26-8 | Pelirine [phytopurify.com]
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